

Diisobutyl Terephthalate: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Diisobutyl terephthalate*

Cat. No.: *B099900*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diisobutyl terephthalate (DIBT) is a diester of isobutanol and terephthalic acid. It belongs to the class of organic compounds known as terephthalate esters, which are isomers of the more commonly known ortho-phthalates. While extensively used as a plasticizer in various industrial applications to enhance the flexibility and durability of polymers, its availability for laboratory and research purposes necessitates a thorough understanding of its chemical and toxicological profile. This is particularly pertinent for professionals in drug development and life sciences, where excipients and materials coming into contact with pharmaceutical products require rigorous safety and compatibility assessments. This document provides an in-depth technical guide to the chemical structure, properties, synthesis, analysis, and metabolic pathways of **diisobutyl terephthalate**.

Chemical Structure and Identification

Diisobutyl terephthalate is characterized by a benzene ring substituted with two carboxy-isobutyl ester groups at the para (1,4) positions.

Chemical Formula: $C_{16}H_{22}O_4$

IUPAC Name: bis(2-methylpropyl) benzene-1,4-dicarboxylate[1]

CAS Number: 18699-48-4[1]

Synonyms: Terephthalic acid, diisobutyl ester; Diisobutyl p-phthalate

Physicochemical and Toxicological Data

A summary of the key physicochemical and toxicological properties of **diisobutyl terephthalate** is presented below. This data is essential for handling, formulation, and safety assessment.

Table 1: Physicochemical Properties of **Diisobutyl Terephthalate**

Property	Value	Reference
Molecular Weight	278.34 g/mol	[1]
Appearance	White to off-white solid	
Melting Point	55 °C	
Boiling Point	341.16 °C at 760 mmHg	
Density	~1.04 g/cm ³	[2]
Solubility	Insoluble in water; soluble in many organic solvents	[3]

Table 2: Toxicological Profile of Diisobutyl Phthalate and Related Compounds

Endpoint	Observation	Species	Reference
Acute Oral Toxicity	Low order of acute toxicity	Rat, Mouse	[4]
Skin Irritation	Minimal	Guinea Pig	[4]
Eye Irritation	No irritation reported in animals	Animal	[4]
Developmental Toxicity	Embryotoxic and teratogenic at high, maternally toxic doses. Increased incidence of undescended testes in male fetuses.	Rat	[5][6]
Reproductive Toxicity (Male)	Decreased testosterone and adverse effects on sperm and testicular histology following gestational exposure.	Rat, Mouse	[7][8]

Experimental Protocols

Synthesis of Diisobutyl Terephthalate

Diisobutyl terephthalate is typically synthesized via the esterification of terephthalic acid with isobutanol. The following is a representative laboratory-scale protocol derived from established esterification procedures.

Materials:

- Terephthalic acid
- Isobutanol (excess)
- Acid catalyst (e.g., sulfuric acid or p-toluenesulfonic acid)

- Toluene (for azeotropic removal of water)
- Sodium bicarbonate solution (5% w/v)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Organic solvents for purification (e.g., hexane, ethyl acetate)

Procedure:

- A mixture of terephthalic acid, a 3-6 fold molar excess of isobutanol, a catalytic amount of sulfuric acid, and toluene is placed in a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser.
- The reaction mixture is heated to reflux. The water produced during the esterification is removed azeotropically with toluene and collected in the Dean-Stark trap.
- The reaction is monitored by thin-layer chromatography (TLC) or by measuring the amount of water collected. The reaction is considered complete when no more water is formed.
- After cooling to room temperature, the reaction mixture is diluted with an organic solvent like ethyl acetate and washed sequentially with water, 5% sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.
- The crude **diisobutyl terephthalate** can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography.

Analytical Methodologies

1. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a widely used technique for the identification and quantification of **diisobutyl terephthalate**.

- Instrumentation: A gas chromatograph coupled with a mass spectrometer.
- Column: A non-polar or medium-polarity capillary column, such as a 5% phenyl-methyl silicone bonded-phase column (e.g., 30 m x 0.25 mm i.d., 0.25 μ m film thickness).
- Injection: Splitless injection of 1 μ L of the sample solution (dissolved in a suitable solvent like hexane or acetone).
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Oven Temperature Program: An initial temperature of 60-80°C, held for 1-2 minutes, followed by a ramp of 10-20°C/min to a final temperature of 280-300°C, held for 5-10 minutes.
- Mass Spectrometer: Operated in electron ionization (EI) mode at 70 eV. Data can be acquired in full scan mode for identification or in selected ion monitoring (SIM) mode for enhanced sensitivity and quantification. Key ions for **diisobutyl terephthalate** can be monitored.

2. High-Performance Liquid Chromatography (HPLC)

HPLC is a robust method for the analysis of **diisobutyl terephthalate**, particularly for monitoring reaction progress or for quantification in various matrices.

- Instrumentation: An HPLC system with a UV detector.
- Column: A C18 reversed-phase column (e.g., 150 mm x 4.6 mm, 5 μ m particle size).
- Mobile Phase: A gradient or isocratic mixture of acetonitrile and water. A typical mobile phase could be acetonitrile/water (80:20, v/v). For MS-compatible methods, formic acid can be used as a modifier instead of non-volatile acids.
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at a wavelength of approximately 240 nm.
- Quantification: An external standard calibration curve is constructed by injecting known concentrations of **diisobutyl terephthalate**.

Applications in Research and Development

While the primary application of **diisobutyl terephthalate** is as an industrial plasticizer, its availability for laboratory use and its physicochemical properties suggest potential areas of interest for the scientific community:

- **Toxicological Research:** As a compound with known effects on the endocrine system, **diisobutyl terephthalate** and its metabolites are relevant for toxicological studies, particularly in the fields of reproductive and developmental toxicology. Such studies are crucial for establishing safety profiles of materials used in medical devices and pharmaceutical packaging.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- **Excipient Development:** Although not a commonly used pharmaceutical excipient, its properties as a plasticizer could be investigated for specialized applications, such as in the formulation of film coatings for solid dosage forms to modify drug release profiles. However, its toxicological profile would require careful consideration.
- **Reference Standard:** In environmental and analytical chemistry, pure **diisobutyl terephthalate** serves as a reference standard for the detection and quantification of this compound in environmental samples and consumer products.

Signaling and Metabolic Pathways

Understanding the metabolic fate and environmental degradation of **diisobutyl terephthalate** is critical for assessing its biological impact.

Mammalian Metabolism

In mammals, **diisobutyl terephthalate** is rapidly metabolized. The primary metabolic pathway involves the hydrolysis of one of the ester bonds to form the monoester, monoisobutyl phthalate (MIBP), which is the major metabolite found in urine. MIBP can be further oxidized.[\[3\]](#)

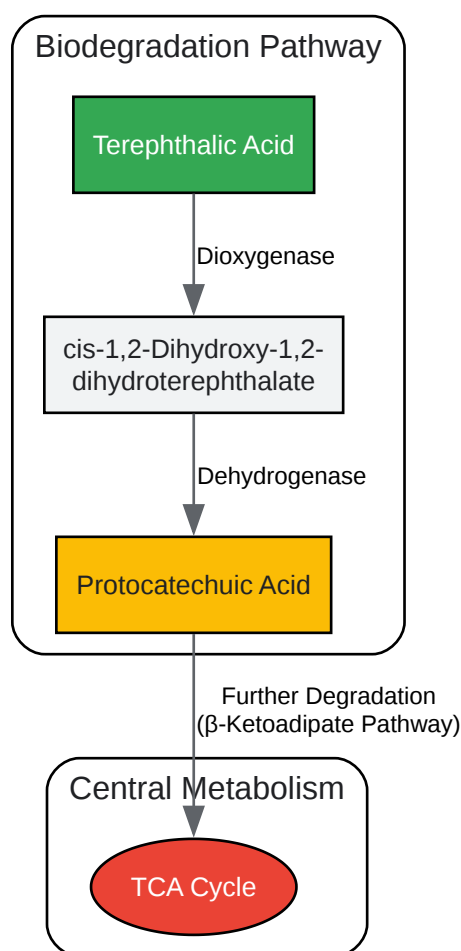


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Caption: Mammalian metabolism of **diisobutyl terephthalate**.

Biodegradation of the Terephthalate Moiety

The terephthalate portion of the molecule can be biodegraded by microorganisms in the environment. This pathway is relevant for the environmental fate of terephthalate-based compounds. The central steps involve the conversion of terephthalic acid to protocatechuic acid, which then enters the β -ketoadipate pathway and is ultimately mineralized in the tricarboxylic acid (TCA) cycle.



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Caption: Microbial degradation pathway of terephthalic acid.

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- To cite this document: BenchChem. [Diisobutyl Terephthalate: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099900#diisobutyl-terephthalate-chemical-structure-and-cas-number]

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